

Application Notes & Protocols: Electrospinning Polyisobutylene-Based Scaffolds for Tissue Engineering

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Compound of Interest

Compound Name: Polyisobutylene

Cat. No.: B167198

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Polyisobutylene (PIB) and its copolymers are synthetic elastomers known for their excellent biocompatibility, biostability, and mechanical properties that mimic soft tissues.^{[1][2]} While electrospinning pure high-molecular-weight **polyisobutylene** presents challenges, the thermoplastic elastomer poly(styrene-*b*-isobutylene-*b*-styrene) (SIBS) is a suitable and well-documented alternative for creating nanofibrous scaffolds for tissue engineering applications. These scaffolds can serve as biomimetic templates for cell growth and tissue regeneration.

This document provides detailed protocols for the fabrication and characterization of SIBS electrospun scaffolds, as well as methods for evaluating their biocompatibility and potential in tissue engineering.

Experimental Protocols

Preparation of SIBS Electrospinning Solution

This protocol describes the preparation of a 15% (w/v) SIBS solution, a common starting concentration for electrospinning.

Materials:

- Poly(styrene-*b*-isobutylene-*b*-styrene) (SIBS)
- Tetrahydrofuran (THF), reagent grade
- N,N-Dimethylformamide (DMF), reagent grade
- Magnetic stirrer and stir bar
- Glass vial or beaker
- Weighing scale

Procedure:

- Weigh the desired amount of SIBS and place it in a clean, dry glass vial.
- Prepare a solvent mixture of THF and DMF, typically in a ratio of 80:20 (v/v).
- Add the solvent mixture to the SIBS to achieve a final concentration of 15% (w/v).
- Place the vial on a magnetic stirrer and stir the solution at room temperature until the SIBS is completely dissolved. This may take several hours. The resulting solution should be clear and homogeneous.
- Visually inspect the solution for any undissolved particles or gels before loading it into the syringe for electrospinning.

Electrospinning of SIBS Scaffolds

This protocol outlines the electrospinning process to fabricate nanofibrous SIBS scaffolds. The parameters provided are starting points and may require optimization based on the specific equipment and desired scaffold properties.

Materials and Equipment:

- 15% (w/v) SIBS solution
- Electrospinning apparatus (high-voltage power supply, syringe pump, spinneret, and collector)

- 5 mL syringe with a 22-gauge blunt-tip needle
- Aluminum foil to cover the collector

Procedure:

- Load the prepared 15% (w/v) SIBS solution into a 5 mL syringe.
- Attach the 22-gauge needle to the syringe and ensure there are no air bubbles in the solution.
- Mount the syringe on the syringe pump of the electrospinning apparatus.
- Set the syringe pump to a flow rate of 0.5 mL/h.
- Position the needle tip at a distance of 15 cm from the collector, which is covered with aluminum foil.
- Apply a high voltage of 18 kV between the needle tip and the collector.
- Initiate the syringe pump to start the electrospinning process. A Taylor cone should form at the needle tip, from which a polymer jet is ejected towards the collector.
- Continue the electrospinning process until a scaffold of the desired thickness is obtained.
- After electrospinning, carefully detach the aluminum foil with the deposited SIBS scaffold from the collector.
- Dry the scaffold under vacuum for at least 24 hours to remove any residual solvents.

Scaffold Characterization

Procedure:

- Cut a small piece of the electrospun SIBS scaffold.
- Mount the sample on an SEM stub using double-sided carbon tape.
- Sputter-coat the sample with a thin layer of gold or palladium to make it conductive.

- Image the scaffold using an SEM at various magnifications to observe fiber morphology and diameter.
- Use image analysis software (e.g., ImageJ) to measure the average fiber diameter from multiple SEM images.

Procedure:

- Cut the electrospun scaffold into rectangular strips of defined dimensions (e.g., 10 mm x 50 mm).
- Measure the thickness of each strip at multiple points using a digital caliper and calculate the average thickness.
- Mount the sample onto a universal testing machine equipped with a load cell appropriate for soft materials.
- Apply a uniaxial tensile load at a constant strain rate (e.g., 10 mm/min) until the sample fails.
- Record the stress-strain data and determine the ultimate tensile strength (UTS), Young's modulus, and elongation at break.

In Vitro Biocompatibility Assessment

Procedure:

- Cut the electrospun SIBS scaffolds into discs that fit into the wells of a 24-well tissue culture plate.
- Sterilize the scaffolds by soaking them in 70% ethanol for 30 minutes, followed by three washes with sterile phosphate-buffered saline (PBS).
- Place the sterilized scaffolds in the wells of the 24-well plate and pre-wet them with a cell culture medium for at least 2 hours in a cell culture incubator.
- Aspirate the pre-wetting medium and seed cells (e.g., human dermal fibroblasts) onto the scaffolds at a density of 5×10^4 cells per scaffold.

- Add a sufficient volume of cell culture medium to each well to keep the scaffolds submerged.
- Incubate the cell-seeded scaffolds at 37°C in a humidified atmosphere with 5% CO₂.

Procedure:

- After the desired incubation period (e.g., 1, 3, and 7 days), aspirate the culture medium from the wells.
- Add MTT solution (5 mg/mL in serum-free medium) to each well and incubate for 4 hours at 37°C.
- Remove the MTT solution and add a solubilizing agent (e.g., dimethyl sulfoxide or isopropanol with 0.04 N HCl) to dissolve the formazan crystals.
- Measure the absorbance of the solution at 570 nm using a microplate reader.
- Calculate the cell viability relative to a control (cells cultured on tissue culture plastic).

Data Presentation

Table 1: Electrospinning Parameters for SIBS Scaffolds

Parameter	Recommended Value
Polymer Concentration (% w/v)	15
Solvent System (THF:DMF)	80:20
Applied Voltage (kV)	18
Flow Rate (mL/h)	0.5
Needle-to-Collector Distance (cm)	15
Needle Gauge	22

Table 2: Expected Mechanical Properties of Electrospun Scaffolds

Note: The following data for Polystyrene is provided as a reference. Actual values for SIBS scaffolds should be determined experimentally.

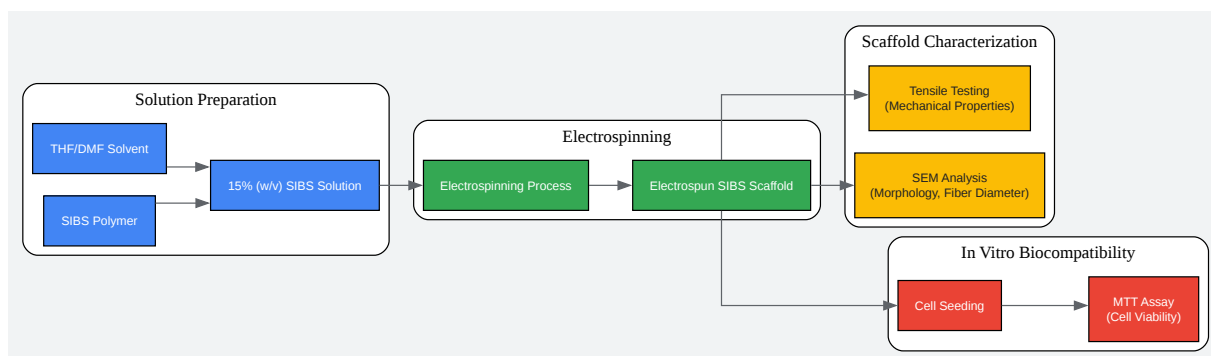
Material	Tensile Strength (MPa)	Young's Modulus (MPa)	Elongation at Break (%)
Electrospun Polystyrene	~0.15	-	~2.5

Table 3: Illustrative Cell Viability on Electrospun Scaffolds (MTT Assay)

Note: This table presents illustrative data. Actual results will depend on the cell type and experimental conditions.

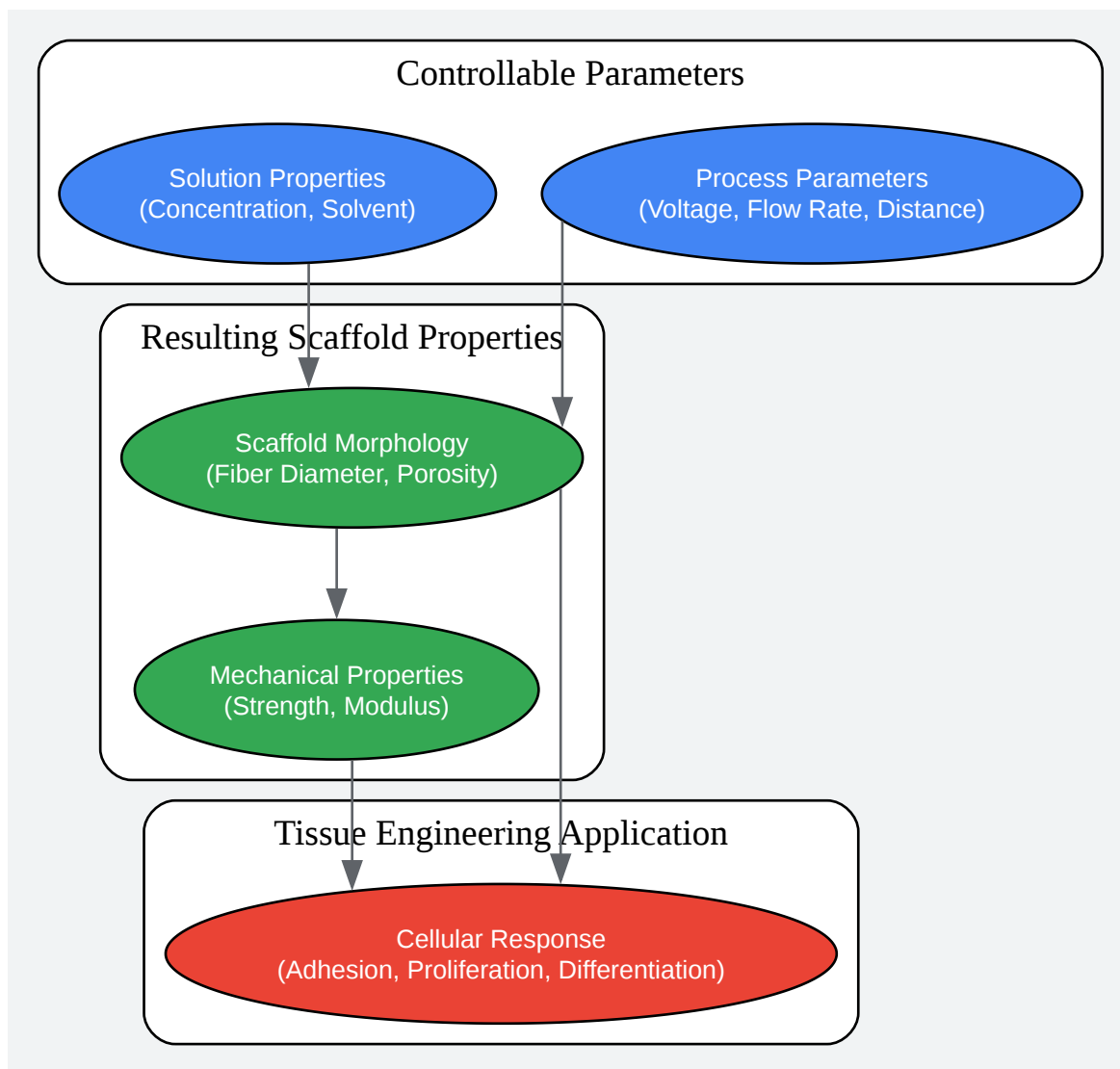
Scaffold	Day 1 (% Viability)	Day 3 (% Viability)	Day 7 (% Viability)
SIBS	(Experimental Data)	(Experimental Data)	(Experimental Data)
Tissue Culture Plastic (Control)	100	100	100

Visualizations



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Caption: Experimental workflow for fabricating and evaluating electrospun SIBS scaffolds.



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Caption: Relationship between electrospinning parameters and scaffold performance.

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References

- 1. researchgate.net [researchgate.net]

- 2. researchgate.net [researchgate.net]
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